

# Analytical techniques for quantifying Lanthanum(III) acetate in solution

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## Compound of Interest

Compound Name: Lanthanum(III) acetate trihydrate

Cat. No.: B2398418

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## UV-Visible (UV-Vis) Spectrophotometry

UV-Vis spectrophotometry is a widely accessible and cost-effective technique for the quantification of Lanthanum(III) ions. This method relies on the formation of a colored complex between Lanthanum(III) and a specific chromogenic reagent, which can then be measured based on its absorbance of light at a characteristic wavelength.

### Advantages:

- Readily available instrumentation.
- Cost-effective and rapid analysis.
- Suitable for routine quality control.

### Disadvantages:

- Lower sensitivity compared to other methods.
- Susceptible to interference from other ions that may also form colored complexes.
- Indirect method requiring a complexation reaction.

## Comparative Performance of UV-Vis Spectrophotometric Methods

Chromogenic Reagent	Wavelength (nm)	pH	Linearity Range (µg/mL)	LOD (µg/mL)	LOQ (µg/mL)	Molar Absorptivity (L·mol <sup>-1</sup> ·cm <sup>-1</sup> )
o-Methoxy Phenylthiourea	320	0.1 M HCl	Up to 45.0	-	-	1.50 x 10 <sup>3</sup> <a href="#">[1]</a>
Bromopyrogallol Red & Cetylpyridinium Chloride	661	4.61	0.125 - 5.0	0.063	0.0817	5.39 x 10 <sup>4</sup> <a href="#">[2]</a> <a href="#">[3]</a>
Alizarine Red S & Triton X-100	523	4.5	0.125 - 10.0	0.04182	0.04434	0.7222 x 10 <sup>4</sup> <a href="#">[4]</a>
Xylenol Orange	575-578	6.0 - 6.5	20 - 100 ppm	-	-	3.2 x 10 <sup>4</sup> <a href="#">[5]</a>
Arsenazo III	652	3.1	Down to 0.5 µM	-	-	-

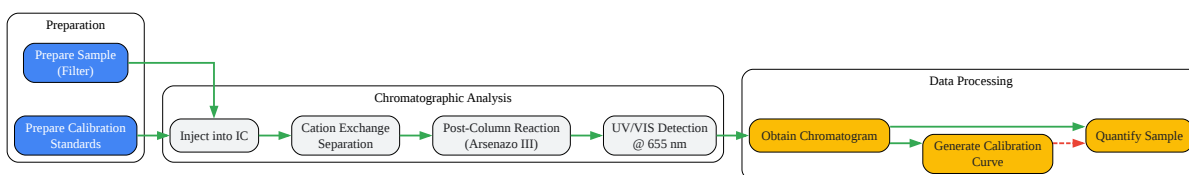
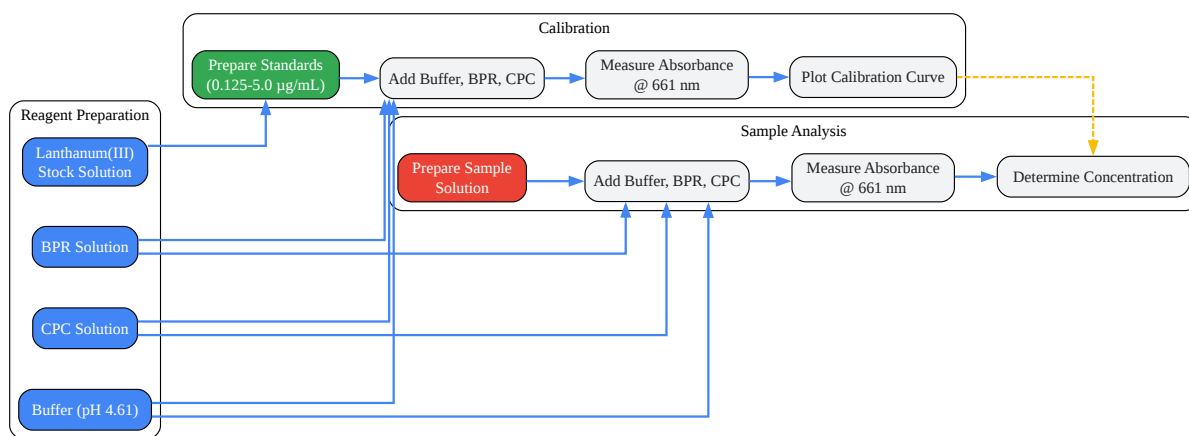
LOD: Limit of Detection, LOQ: Limit of Quantification. Data not available is represented by '-'.

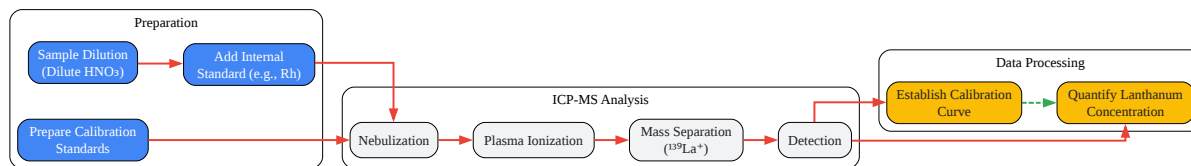
## Experimental Protocol: Quantification of Lanthanum(III) using Bromopyrogallol Red

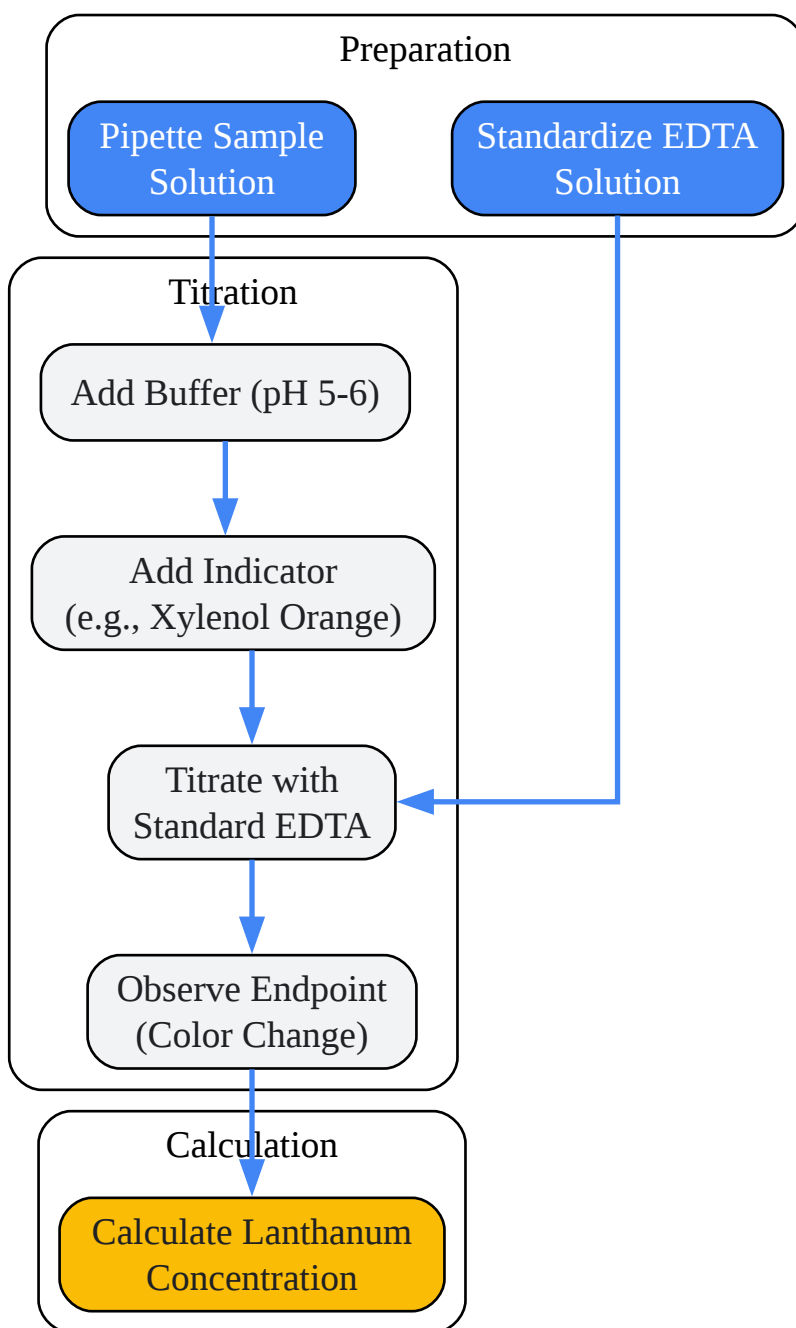
This protocol describes the steps for the spectrophotometric determination of Lanthanum(III) using Bromopyrogallol Red (BPR) in the presence of Cetylpyridinium Chloride (CPC) as a surfactant to enhance sensitivity.[\[2\]](#)

- Preparation of Reagents:
  - Lanthanum(III) Standard Stock Solution (1000 µg/mL): Dissolve a precisely weighed amount of Lanthanum(III) salt (e.g.,  $\text{LaCl}_3 \cdot 7\text{H}_2\text{O}$ ) in distilled water.
  - BPR Solution ( $1 \times 10^{-3}$  M): Dissolve the required amount of Bromopyrogallol Red in distilled water.
  - CPC Solution (0.1% w/v): Dissolve Cetylpyridinium Chloride in distilled water.
  - Buffer Solution (pH 4.61): Prepare an acetate buffer by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M sodium acetate.
- Calibration Curve:
  - Prepare a series of standard solutions by diluting the stock Lanthanum(III) solution to cover the linear range (e.g., 0.125 to 5.0 µg/mL).
  - To each standard solution, add the buffer solution, BPR solution, and CPC solution in a specific order and volume.
  - Allow the color to develop for a set time (e.g., 10 minutes).
  - Measure the absorbance of each solution at the wavelength of maximum absorbance ( $\lambda_{\text{max}} = 661 \text{ nm}$ ) against a reagent blank.
  - Plot a calibration curve of absorbance versus concentration.
- Sample Analysis:
  - Prepare the sample solution containing an unknown concentration of Lanthanum(III) acetate.
  - Treat the sample solution with the buffer, BPR, and CPC reagents in the same manner as the standards.
  - Measure the absorbance of the sample solution at 661 nm.

- Determine the concentration of Lanthanum(III) in the sample by interpolating from the calibration curve.







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